

Isomexoticin NMR spectral data and peak assignment verification

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Compound of Interest

Compound Name: *Isomexoticin*

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Isomexoticin (Mexoticin) NMR Spectral Data and Peak Assignment Verification

Part 1: Executive Summary & Structural Context

Isomexoticin (often used synonymously with Mexoticin in older literature, or referring to its specific stereoisomer) is a prenylated coumarin predominantly isolated from *Murraya paniculata* (Orange Jasmine).[1] Structurally, it is 5,7-dimethoxy-8-(2,3-dihydroxy-3-methylbutyl)-2H-1-benzopyran-2-one.[1]

The primary challenge in verifying **Isomexoticin** lies in distinguishing it from its close congeners:

- Meranzin Hydrate: Lacks the methoxy group at position C-5.
- Toddaculine: Contains an olefinic side chain (unhydrated) rather than the diol.
- Isomerism (Regio/Stereo): Distinguishing the C-8 substituted isomer (Mexoticin) from the theoretical C-6 substituted isomer.

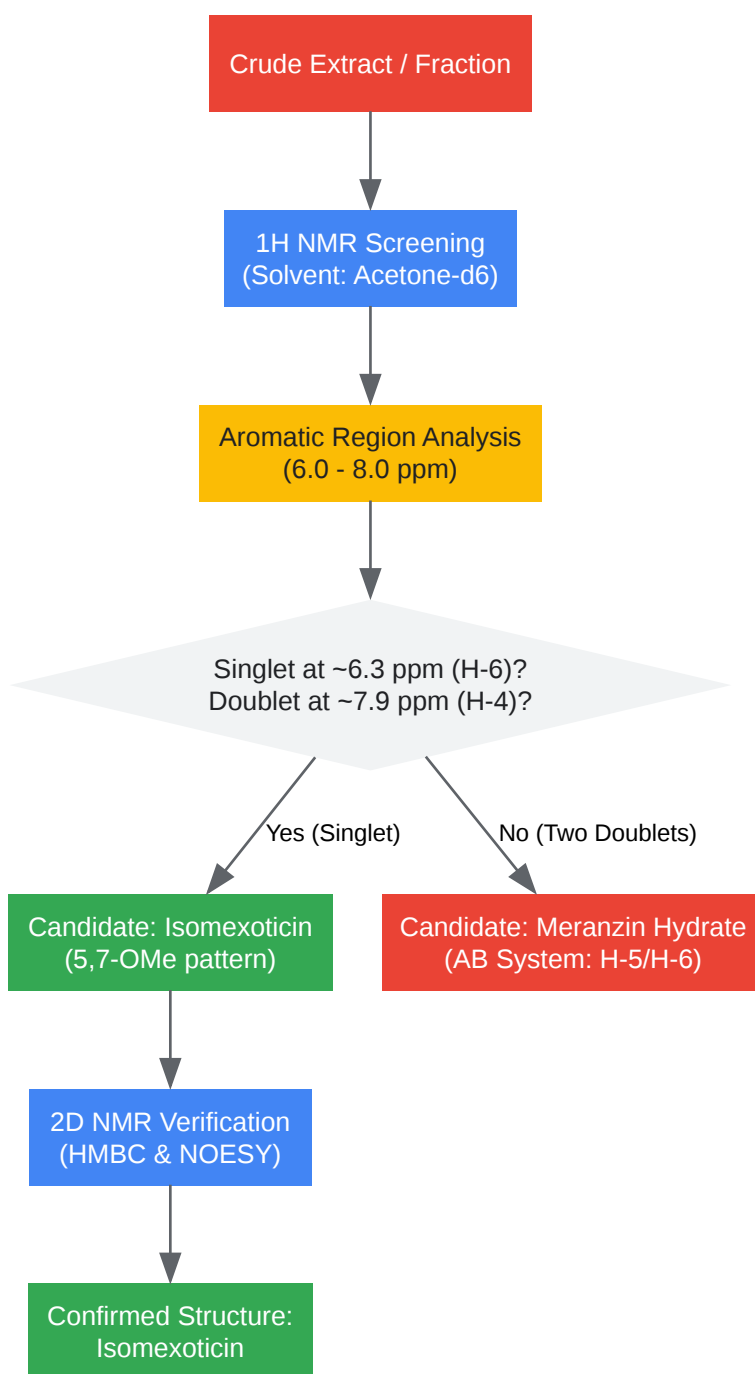
This guide provides a rigorous NMR verification protocol to authenticate **Isomexoticin** against these alternatives using 1D and 2D NMR techniques.

Part 2: Structural Verification Logic (The "Why")

To scientifically validate **Isomexoticin**, we must prove three structural features:

- The Coumarin Core: Characteristic doublets for H-3 and H-4.
- The Substitution Pattern (5,7-Dimethoxy): This distinguishes it from Meranzin Hydrate (7-methoxy).[\[1\]](#)
- The Side Chain (2,3-dihydroxy-3-methylbutyl): This distinguishes it from Toddaculine (prenyl) or Murrangatin (ketone).[\[1\]](#)

The Diagnostic Workflow



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Figure 1: Decision tree for distinguishing **Isomexoticin** from its primary congener, Meranzin Hydrate.

Part 3: Comparative NMR Data

The following data compares **Isomexoticin** (Mexoticin) directly with its most common impurity/alternative, Meranzin Hydrate.

Experimental Conditions:

- Frequency: 500/600 MHz^[1]
- Solvent: Acetone-

(Recommended for better resolution of -OH and -OMe signals compared to CDCl₃).^[1]

- Temperature: 298 K

Table 1: H NMR Chemical Shift Comparison (ppm)

Position	Isomexoticin (Target)	Meranzin Hydrate (Alternative)	Diagnostic Difference
H-3	6.15 (d,)	6.22 (d,)	Negligible.[1]
H-4	7.98 (d,)	7.85 (d,)	H-4 is deshielded in Isomexoticin due to C-5 OMe.[1]
H-5	Absent (Substituted)	7.32 (d,)	CRITICAL: Presence of H-5 doublet confirms Meranzin.[1]
H-6	6.35 (s)	6.85 (d,)	CRITICAL: Singlet (Iso) vs Doublet (Mer). [1]
OMe-5	3.89 (s)	Absent	CRITICAL: Defines Isomexoticin.[1]
OMe-7	3.92 (s)	3.90 (s)	Non-diagnostic.[1]
H-1'	2.95 (dd), 3.10 (dd)	2.8 - 3.0 (m)	Benzylic methylene protons.[1]
H-2'	3.65 (m)	3.60 (m)	Chiral center (methine).[1]
Me-4'/5'	1.25 (s), 1.28 (s)	1.25 (s), 1.28 (s)	Gem-dimethyls (side chain).[1]

Table 2: C NMR Chemical Shift Comparison (ppm)

Position	Isomexoticin	Meranzin Hydrate	Assignment Logic
C-2	160.5	160.8	Carbonyl.
C-3	110.8	112.5	-carbon to carbonyl.
C-4	138.9	144.2	-carbon (affected by C-5 substitution).[1]
C-5	156.8 (O-bearing)	129.5 (H-bearing)	Definitive proof of 5-OMe.
C-6	94.5	113.0	Upfield shift in Iso due to ortho-OMe effects. [1]
C-7	160.2	160.5	Oxygenated aromatic.
C-8	114.5	116.0	Point of side-chain attachment.[1]

Part 4: Detailed Experimental Protocol

To replicate these results and verify your sample, follow this self-validating protocol.

Step 1: Sample Preparation

- Dissolve 5–10 mg of the isolated compound in 0.6 mL of Acetone-

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- Why Acetone-

? It minimizes signal overlap in the methoxy region (3.8–4.0 ppm) and typically resolves the hydroxyl protons of the side chain, which are often broad or invisible in CDCl₃

.

- Filter through a cotton plug into a high-quality NMR tube (5 mm).

Step 2: 1D Acquisition & Screening[1][2]

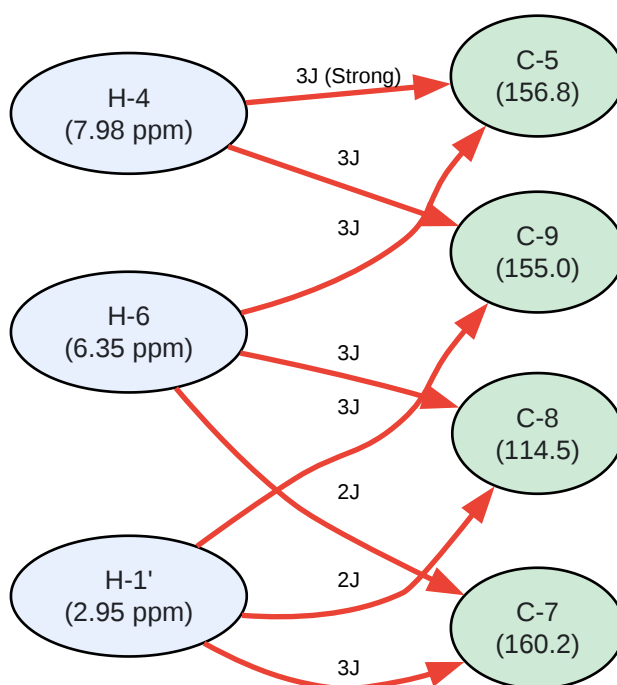
- Acquire a standard proton spectrum (16–64 scans).[1]
- The "Singlet Test": Zoom into the aromatic region (6.0–8.0 ppm).
 - If you see two doublets (Hz), you have Meranzin Hydrate.[1]
 - If you see one singlet (at ~6.3–6.4 ppm), you have a 5,7-dimethoxy substituted coumarin (**Isomexoticin** candidate).[1]

Step 3: 2D HMBC Verification (The Gold Standard)

To confirm the side chain is at C-8 and not C-6 (a common isomerism issue), run a Heteronuclear Multiple Bond Correlation (HMBC) experiment.[1]

- Target Correlation: Look for the cross-peak between the H-4 proton (~7.98 ppm) and the C-5 carbon (~156.8 ppm).
- Validation:
 - H-4 should correlate to C-2, C-5, C-9.[1]
 - H-6 (the singlet) should correlate to C-5, C-7, C-8.[1]
 - Side chain H-1' should correlate to C-7, C-8, C-9.[1]

HMBC Connectivity Diagram



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Figure 2: Key HMBC correlations required to confirm the **Isomexoticin** skeleton. Red arrows indicate observed heteronuclear couplings.

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